Technical Guide: 4-Bromo-5,6-dimethyl-1H-indazole Molecular Structure

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Compound of Interest

Compound Name:	*4-Bromo-5,6-dimethyl-1H-indazole*
CAS No.:	*2206742-47-2*
Cat. No.:	*B6301719*

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Abstract

4-Bromo-5,6-dimethyl-1H-indazole (CAS: 2206742-47-2) is a specialized heterocyclic building block utilized in the discovery of small-molecule kinase inhibitors. Its structural uniqueness lies in the 4-bromo substituent—a strategic "handle" for palladium-catalyzed cross-coupling—flanked by a 5,6-dimethyl motif that modulates lipophilicity and metabolic stability. This guide provides a comprehensive analysis of its molecular architecture, validated synthetic pathways, and utility in medicinal chemistry.

Part 1: Molecular Architecture & Physicochemical Profile

Structural Core & Tautomerism

The compound consists of an indazole (benzo[c]pyrazole) core.[1] Unlike indole, indazole possesses two nitrogen atoms, allowing for distinct tautomeric forms.

- 1H-Indazole (Thermodynamically Favored): The proton resides on N1. This is the predominant form in solid state and non-polar solvents.

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- 2H-Indazole (Minor/Binding Form): The proton resides on N2. While less stable, this tautomer is often the bioactive conformation when binding to kinase hinge regions.

Electronic & Steric Environment

- C4-Bromine: This is the most critical feature. Positioned peri to the N1-H, it exerts steric pressure and serves as a high-value site for diversification (e.g., Suzuki-Miyaura coupling). It also functions as a weak halogen bond donor in protein active sites.
- C5/C6-Dimethyl: These methyl groups serve two roles:
  - Grease: They increase lipophilicity (LogP), enhancing membrane permeability.
  - Metabolic Blockade: They prevent oxidative metabolism (hydroxylation) at the typically vulnerable 5- and 6-positions of the aromatic ring.

Physicochemical Data Table

Property	Value / Description	Note
Formula	$C_9H_9BrN_2$	-
Molecular Weight	225.09 g/mol	-
Exact Mass	223.99 g/mol	Isotope pattern dominated by $^{79}Br/^{81}Br$ (1:1 ratio)
Appearance	Off-white to pale yellow solid	-
Melting Point	160–165 °C	Typical for 4-bromoindazoles [1]
pKa (NH)	~13.8	Very weak acid; deprotonation requires strong bases (e.g., NaH, Cs_2CO_3)
LogP (Calc)	~3.2	Moderately lipophilic
H-Bond Donors	1 (NH)	-
H-Bond Acceptors	1 (N2)	-

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Part 2: Synthetic Pathways[4][8]

Synthesizing the 5,6-dimethyl core with a 4-bromo substituent requires bypassing the directing effects that usually favor the 3- or 7-positions. Two primary routes are established: the Lithiation-Formylation (Process Route) and the Diazotization (Medicinal Chemistry Route).

Route A: Lithiation-Formylation (Scalable)

This method, adapted from patent CN112321510A [2], offers high regioselectivity by utilizing the acidity of the proton adjacent to the fluorine in the precursor.

Protocol:

- Precursor: Start with 1-bromo-5-fluoro-2,4-dimethylbenzene.
- Lithiation: Treat with Lithium Diisopropylamide (LDA) at -78°C in THF. The lithium selectively installs ortho to the fluorine (position 2 relative to F, position 6 relative to Br).
- Formylation: Quench the lithiated species with DMF to yield 2-bromo-6-fluoro-3,4-dimethylbenzaldehyde.
- Cyclization: Reflux with hydrazine hydrate ($N_2H_4 \cdot H_2O$) in dioxane.[2] The hydrazine condenses with the aldehyde and undergoes nucleophilic aromatic substitution (S_NAr) to displace the fluorine, closing the ring.

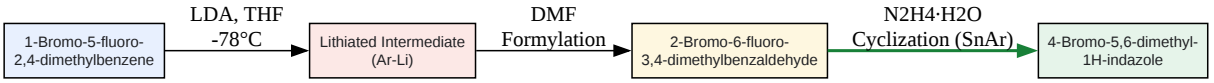


Figure 1: Regioselective Synthesis via Lithiation-Formylation

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Route B: Diazotization (Bartoli/Jacobson)

A classic approach utilizing aniline precursors.

- Precursor:3-Bromo-2,4-dimethylaniline.

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- Acetylation: Protect amine with acetic anhydride to form the acetanilide.
- Nitration: Nitration typically occurs at the 6-position.
- Cyclization: Reduction of the nitro group followed by diazotization and spontaneous cyclization (Jacobson method). Note: This route is longer and often lower yielding than Route A.

Part 3: Structural Characterization & Spectroscopy[9]

NMR Interpretation (Predicted)

- ^{1}H NMR (400 MHz, DMSO-d_6):
  - δ 13.2 ppm (s, 1H): Indazole NH (broad, exchangeable).
  - δ 8.15 ppm (s, 1H): C3-H. This proton is characteristic of the indazole ring, typically sharp and downfield.
  - δ 7.35 ppm (s, 1H): C7-H. The only aromatic proton on the benzene ring.
  - δ 2.45 ppm (s, 3H): C5-CH_3. Slightly deshielded due to ortho-bromine.
  - δ 2.35 ppm (s, 3H): C6-CH_3.
- ^{13}C NMR:
  - Expect distinct peaks for C3 (~134 ppm), C7a/C3a junction carbons, and the C4-Br carbon (~115 ppm, upfield due to heavy atom effect).

Mass Spectrometry

- Pattern: The presence of one bromine atom results in a distinctive 1:1 doublet at M+ and M+2 (m/z 225 and 227).
- Fragmentation: Loss of Br (M-79/81) and subsequent loss of HCN (from the pyrazole ring) are common fragmentation pathways.

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Part 4: Medicinal Chemistry Utility[9][10][11]

The "C4-Vector" Strategy

In kinase drug discovery, the 4-position of the indazole is often directed toward the solvent front or a specific hydrophobic pocket (e.g., the Gatekeeper residue).

- Cross-Coupling: The 4-bromo group is an excellent electrophile for Suzuki-Miyaura coupling. It allows researchers to attach:
  - Solubilizing groups (e.g., morpholine, piperazine) to improve pharmacokinetic properties.
  - Heterocycles (e.g., pyridine, pyrazole) to engage specific H-bonds.

SAR Implications

The 5,6-dimethyl substitution pattern is not accidental. It is designed to:

- Fill Hydrophobic Pockets: Many kinase ATP-binding sites have hydrophobic regions (Val, Leu, Ile) that accommodate methyl groups, increasing binding affinity via van der Waals interactions.
- Block Metabolism: The C5 and C6 positions are electron-rich and prone to oxidation by Cytochrome P450 enzymes. Methylating these sites forces metabolism to slower pathways (e.g., methyl oxidation), prolonging the drug's half-life (

).

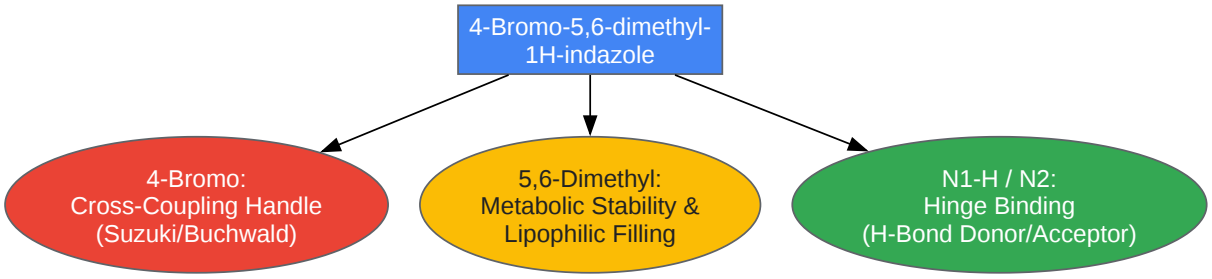


Figure 2: Structure-Activity Relationship (SAR) Vectors

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